

# Navigating the Research Landscape: A Technical Guide to Neopentyl Glycol Dimethylsulfate

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## Compound of Interest

Compound Name: Neopentyl glycol dimethylsulfate

Cat. No.: B1616078

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide serves as a core resource for researchers, scientists, and drug development professionals interested in utilizing **neopentyl glycol dimethylsulfate**. Given the specialized nature of this reagent, this document focuses on identifying key suppliers, presenting available technical data, and providing a foundational understanding of its potential applications in organic synthesis. Due to a lack of extensive published experimental protocols, a representative synthetic workflow is provided to illustrate its potential use as a bifunctional alkylating agent.

## Key Suppliers of Neopentyl Glycol Dimethylsulfate for Research

The procurement of high-purity research chemicals is paramount for the reliability and reproducibility of experimental results. The following companies have been identified as key suppliers of **neopentyl glycol dimethylsulfate**. Researchers are advised to contact the suppliers directly to obtain detailed Certificates of Analysis (CoA) for specific batches, which will provide comprehensive data on purity and impurity profiles.

Supplier	Product Name	CAS Number	Purity	Additional Information
Sigma-Aldrich (Merck KGaA)	Neopentyl glycol dimethylsulfate	53555-41-2	97%	A leading global supplier for life science research and pharmaceutical development. <a href="#">[1]</a> <a href="#">[2]</a>
Hangzhou Johoo Chemical Co., Ltd	NEOPENTYL GLYCOL DIMETHYLSULFATE 97	53555-41-2	99.0% min	A China-based supplier of fine chemicals and pharmaceutical raw materials. <a href="#">[3]</a>
BOC Sciences	Neopentyl glycol dimethylsulfate	53555-41-2	Not specified	A global supplier of a wide range of chemicals for research and development. <a href="#">[4]</a>
Jinxin Shengda Air Freight Forwarding (Huizhou City) Co., LTD	NEOPENTYL GLYCOL DIMETHYLSULFATE 97	53555-41-2	Not specified	A trading company based in China dealing in pharmaceutical intermediates. <a href="#">[5]</a>

## Physicochemical Properties

A summary of the key physicochemical properties of **neopentyl glycol dimethylsulfate** is presented below. This data is compiled from publicly available information from suppliers.

Property	Value	Source
Chemical Formula	C <sub>7</sub> H <sub>16</sub> O <sub>6</sub> S <sub>2</sub>	Sigma-Aldrich
Molecular Weight	260.33 g/mol	Sigma-Aldrich[1]
CAS Number	53555-41-2	Sigma-Aldrich[1]
Appearance	Solid	Sigma-Aldrich[1]
Melting Point	69-74 °C	Sigma-Aldrich[1]
Purity (Assay)	97%	Sigma-Aldrich[1]
Purity (min)	99.0%	Hangzhou Johoo Chemical Co., Ltd[3]

## Theoretical Experimental Protocol: Synthesis of a Novel Bis-Substituted Neopentyl Derivative

As specific experimental protocols for **neopentyl glycol dimethylsulfate** are not readily available in published literature, the following represents a generalized, theoretical procedure for a reaction where it acts as a bifunctional electrophile. This protocol is for illustrative purposes and would require optimization for any specific nucleophile.

Objective: To synthesize a novel bis-alkoxy neopentyl derivative via Williamson ether synthesis.

Materials:

- **Neopentyl glycol dimethylsulfate**
- A chosen primary or secondary alcohol (e.g., benzyl alcohol)
- A strong, non-nucleophilic base (e.g., sodium hydride)
- Anhydrous aprotic solvent (e.g., tetrahydrofuran (THF))
- Quenching agent (e.g., saturated aqueous ammonium chloride)
- Extraction solvent (e.g., ethyl acetate)

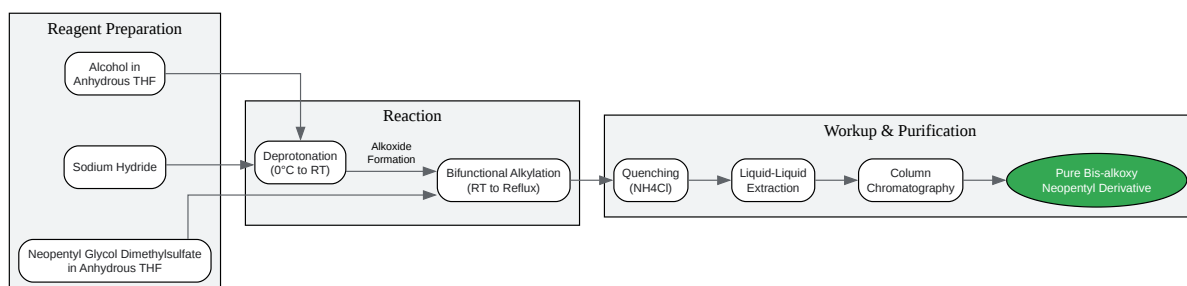
- Drying agent (e.g., anhydrous magnesium sulfate)

#### Procedure:

- **Reaction Setup:** A flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet is charged with the chosen alcohol (2.2 equivalents) and anhydrous THF.
- **Deprotonation:** The solution is cooled to 0 °C in an ice bath. Sodium hydride (2.2 equivalents) is added portion-wise under a nitrogen atmosphere. The mixture is stirred at 0 °C for 30 minutes, then allowed to warm to room temperature and stirred for an additional hour to ensure complete formation of the alkoxide.
- **Addition of Electrophile:** A solution of **neopentyl glycol dimethylsulfate** (1.0 equivalent) in anhydrous THF is added dropwise to the reaction mixture via the dropping funnel over a period of 30 minutes.
- **Reaction Monitoring:** The reaction progress is monitored by thin-layer chromatography (TLC) until the starting material (**neopentyl glycol dimethylsulfate**) is consumed. The reaction may require heating under reflux to proceed to completion.
- **Workup:** The reaction is carefully quenched by the slow addition of saturated aqueous ammonium chloride at 0 °C. The mixture is then transferred to a separatory funnel and extracted three times with ethyl acetate.
- **Purification:** The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure. The crude product is then purified by column chromatography on silica gel to yield the desired bis-alkoxy neopentyl derivative.

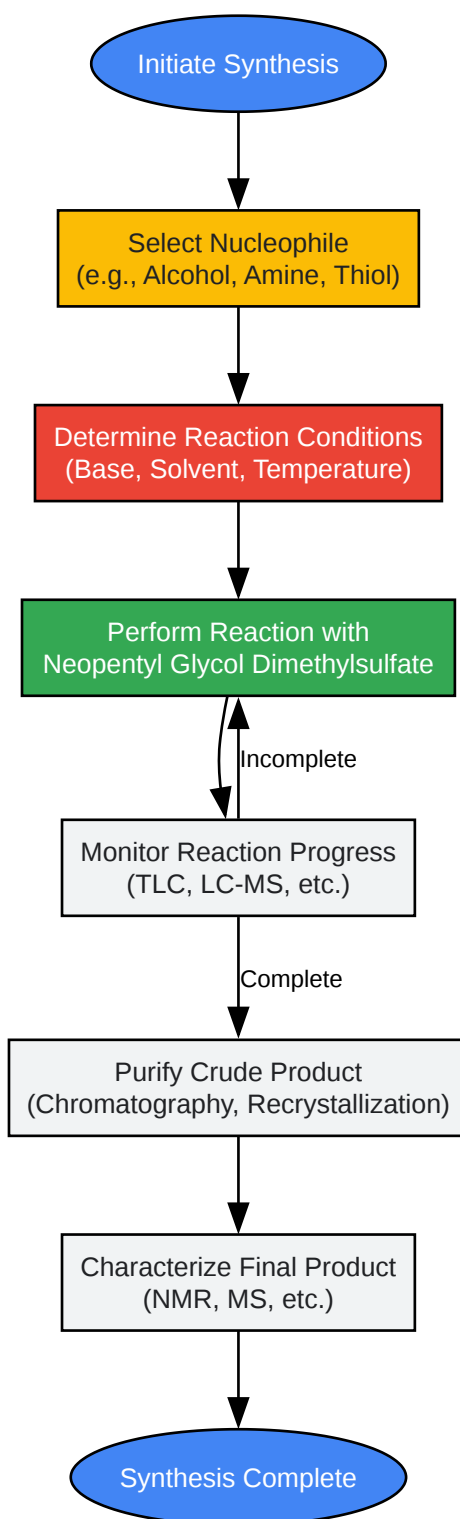
## Visualizing Chemical and Logical Relationships

To aid in the conceptualization of experimental and logical workflows, the following diagrams are provided in the DOT language.



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Caption: A representative experimental workflow for the synthesis of a bis-alkoxy neopentyl derivative.



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Caption: Logical workflow for a typical organic synthesis utilizing **neopentyl glycol dimethylsulfate**.

## Concluding Remarks

**Neopentyl glycol dimethylsulfate** is a specialized research chemical with potential as a bifunctional alkylating agent for the synthesis of novel molecules. While a limited number of suppliers provide this compound for research purposes, there is a notable absence of detailed experimental protocols in the public domain. The information and the representative workflow provided in this guide are intended to serve as a starting point for researchers. It is imperative to conduct thorough literature searches for any new publications and to perform careful reaction optimization for any specific application. As with all potent alkylating agents, appropriate safety precautions should be taken when handling this compound.

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## References

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